

Introduction: The Intersection of Privileged Scaffolds and Strategic Fluorination

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Compound of Interest

Compound Name: 4-(Fluoromethyl)piperidine hydrochloride

Cat. No.: B1290037

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In the landscape of medicinal chemistry, the piperidine ring stands out as a "privileged scaffold"—a molecular framework that frequently appears in successful therapeutic agents due to its favorable physicochemical properties and ability to present substituents in a well-defined three-dimensional orientation. Concurrently, the strategic incorporation of fluorine has become a cornerstone of modern drug design.^[1] Fluorine's unique electronic properties can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.

[1][2]

This guide focuses on **4-(Fluoromethyl)piperidine hydrochloride**, a chemical entity that embodies the convergence of these two powerful concepts. As a readily available building block, it provides researchers and drug development professionals with a tool to introduce a fluorinated, single-carbon substituent onto a versatile piperidine core. This document serves as a technical resource, elucidating the compound's properties, its strategic applications, analytical validation, and essential safety protocols.

Core Compound Identification and Physicochemical Properties

Accurate identification is the foundation of all scientific work. **4-(Fluoromethyl)piperidine hydrochloride** is uniquely identified by its CAS (Chemical Abstracts Service) number: 787564-27-6.^{[3][4][5]} Its fundamental properties are summarized below.

Chemical Structure



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